

3',5'-TIPS-N-Ac-Adenosine molecular weight and formula

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Compound of Interest

Compound Name: 3',5'-TIPS-N-Ac-Adenosine

Cat. No.: B1433800

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A Technical Guide to 3',5'-TIPS-N-Ac-Adenosine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on **3',5'-TIPS-N-Ac-Adenosine**, a protected nucleoside analog. This compound is of interest to researchers in various fields, including medicinal chemistry and drug discovery, due to its structural features that allow for selective chemical modifications.

Physicochemical Properties

The fundamental molecular properties of **3',5'-TIPS-N-Ac-Adenosine** are summarized below. These data are critical for experimental design, including reaction stoichiometry, solution preparation, and analytical characterization.

Property	Value
Molecular Formula	C ₂₄ H ₄₁ N ₅ O ₆ Si ₂ [1][2][3][4][5]
Molecular Weight	551.78 g/mol [1][2][3][4][5]
IUPAC Name	N-[9-[(6aR,8R,9R,9aS)-9-hydroxy-2,2,4,4-tetra(propan-2-yl)-6a,8,9,9a-tetrahydro-6H-furo[3,2-f][1][2][3][4][5]trioxadisilocin-8-yl]purin-6-yl]acetamide[1]
Synonyms	N-Acetyl-3',5'-O-(1,1,3,3-tetraisopropyl-1,3-disiloxanediyl)adenosine; 3',5'-TIPS-N-Acetyl-adenosine; N-Acetyl-3'-O,5'-O-[oxybis(diisopropylsilanediyl)]adenosine; N6-Acetyl-3',5'-O-(tetraisopropylidisiloxane-1,3-diyl)-adenosine[1]
CAS Number	828247-65-0[1][2][3][4]

Structural Representation

The chemical structure of **3',5'-TIPS-N-Ac-Adenosine** is characterized by the presence of a bulky triisopropylsilyl (TIPS) protecting group on the 3' and 5' hydroxyls of the ribose sugar and an acetyl (Ac) group on the N6 position of the adenine base. This protection scheme facilitates regioselective reactions at other positions of the molecule.

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